

"vanillin isobutyrate CAS number and molecular weight"

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Compound of Interest

Compound Name: Vanillin isobutyrate

Cat. No.: B1584189

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Vanillin Isobutyrate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Vanillin Isobutyrate**, a significant flavoring agent and synthetic intermediate. This document consolidates key chemical data, experimental protocols, and toxicological information to support research and development activities.

Core Chemical and Physical Data

Vanillin Isobutyrate, also known as isobutavan, is the isobutyrate ester of vanillin. Its fundamental properties are summarized below for easy reference.

Property	Value	Reference
CAS Number	20665-85-4	[1][2][3][4]
Molecular Formula	C12H14O4	[1][2][3][4]
Molecular Weight	222.24 g/mol	[1][2][5][6]
Appearance	Colorless to pale yellow liquid	
Odor	Sweet, creamy, vanilla-like	[3][4]
Boiling Point	165-166 °C at 2 mmHg	[7]
Density	1.12 - 1.13 g/mL at 25 °C	[7]
Refractive Index	1.522 - 1.525 at 20 °C	[7]
Solubility	Insoluble in water; soluble in organic solvents and oils.	[3]

Experimental Protocols

Detailed methodologies for the synthesis and reduction of **vanillin isobutyrate** are critical for its application in research and as a synthetic building block.

Synthesis of Vanillin Isobutyrate

A common method for the synthesis of **vanillin isobutyrate** involves the esterification of vanillin with isobutyric anhydride.

Chemical Catalytic Method:

- **Reactants:** Combine 152g (1 mol) of vanillin and 189.6g (1.2 mol) of isobutyric anhydride in a three-neck round-bottom flask.
- **Initial Heating:** Heat the mixture to 100 °C to melt the solids and stir for 5 minutes until a homogenous mixture is formed.
- **Catalyst Addition:** Cool the mixture to 50 °C and add 7.5g of sodium carbonate as a catalyst.

- Reaction: Stir the mixture at 50 °C until the reaction is complete.
- Work-up: Wash the reaction mixture with a 10% sodium hydroxide solution, followed by a water wash.
- Purification: Perform vacuum distillation to obtain the final product.[\[1\]](#)

Biocatalytic Method:

An alternative, greener synthesis can be performed using a lipase catalyst under milder conditions.

- Reactants: Mix vanillin and isobutyric anhydride.
- Initial Heating: Heat the mixture to between 90 °C and 110 °C to melt and mix the reactants.
- Catalyst Addition: Cool the mixture to a range of 45 °C to 55 °C and add a lipase catalyst (8-15% by weight of the vanillin).
- Reaction: Allow the enzymatic catalysis to proceed.
- Purification: Utilize molecular distillation to purify the **vanillin isobutyrate** product. This method is noted for reducing side reactions and byproducts.[\[1\]](#)

Reduction of Vanillin Isobutyrate

The aldehyde group of **vanillin isobutyrate** can be selectively reduced to a primary alcohol.

- Reaction Setup: In a 25 mL round-bottom flask, dissolve 0.250 g (1.12 mmol) of **vanillin isobutyrate** in 5.00 mL of methanol with a stir bar.
- Cooling: Cool the solution in an ice-water bath.
- Reducing Agent Addition: Add 0.050 g (1.32 mmol) of sodium borohydride in three portions over 5 minutes.
- Reaction Monitoring: After 20 minutes, monitor the reaction progress using thin-layer chromatography (TLC). An aliquot is quenched with saturated aqueous ammonium chloride

and extracted with diethyl ether for spotting on a TLC plate.

- Quenching: Once the starting material is consumed, quench the reaction at 0 °C by adding 5 mL of saturated aqueous ammonium chloride.
- Extraction: After fizzing subsides, add 30 mL of water and extract the product with diethyl ether (3 x 10 mL).
- Drying and Isolation: Wash the combined ether extracts with brine (1 x 10 mL) and dry over sodium sulfate to isolate the product.[\[4\]](#)[\[5\]](#)

Biological Profile and Safety

Toxicology Summary

Vanillin isobutyrate has undergone safety assessments for its use as a fragrance ingredient.

Key findings include:

- Genotoxicity: It is considered non-genotoxic and non-clastogenic in in vitro micronucleus tests.[\[6\]](#) The hydrolysis products, vanillin and isobutyric acid, are also non-mutagenic and non-carcinogenic.[\[6\]](#)
- Repeated Dose and Reproductive Toxicity: Data provide a calculated Margin of Exposure (MOE) greater than 100 for these endpoints, indicating a low safety concern.[\[6\]](#)
- Photoirritation: **Vanillin isobutyrate** may present a concern for photoirritation, with a No Observed Effect Level (NOEL) of 3%.[\[6\]](#)

Metabolism

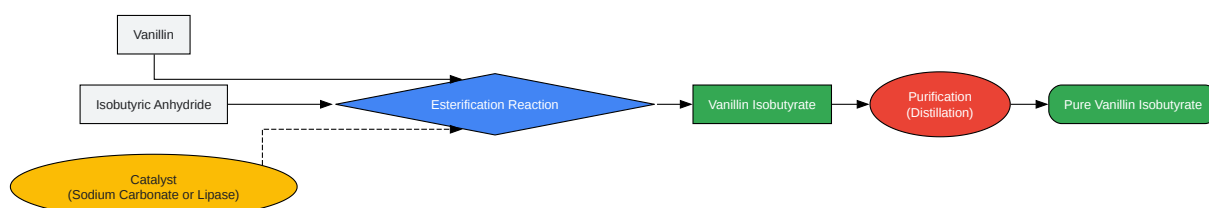
While specific metabolic pathways for **vanillin isobutyrate** are not extensively detailed, it is anticipated to be hydrolyzed in the body into vanillin and isobutyric acid. The subsequent metabolism of vanillin is well-studied and proceeds through several key transformations:

- Oxidation: The aldehyde group of vanillin is primarily oxidized to form vanillic acid.
- Reduction: To a lesser extent, the aldehyde group can be reduced to vanillyl alcohol.

- Conjugation: These metabolites can then be conjugated with sulfate or glucuronic acid before excretion.
- Microflora-dependent Pathways: Intestinal microflora can also contribute to the metabolism, potentially leading to the formation of guaiacol and 4-methylguaiacol.

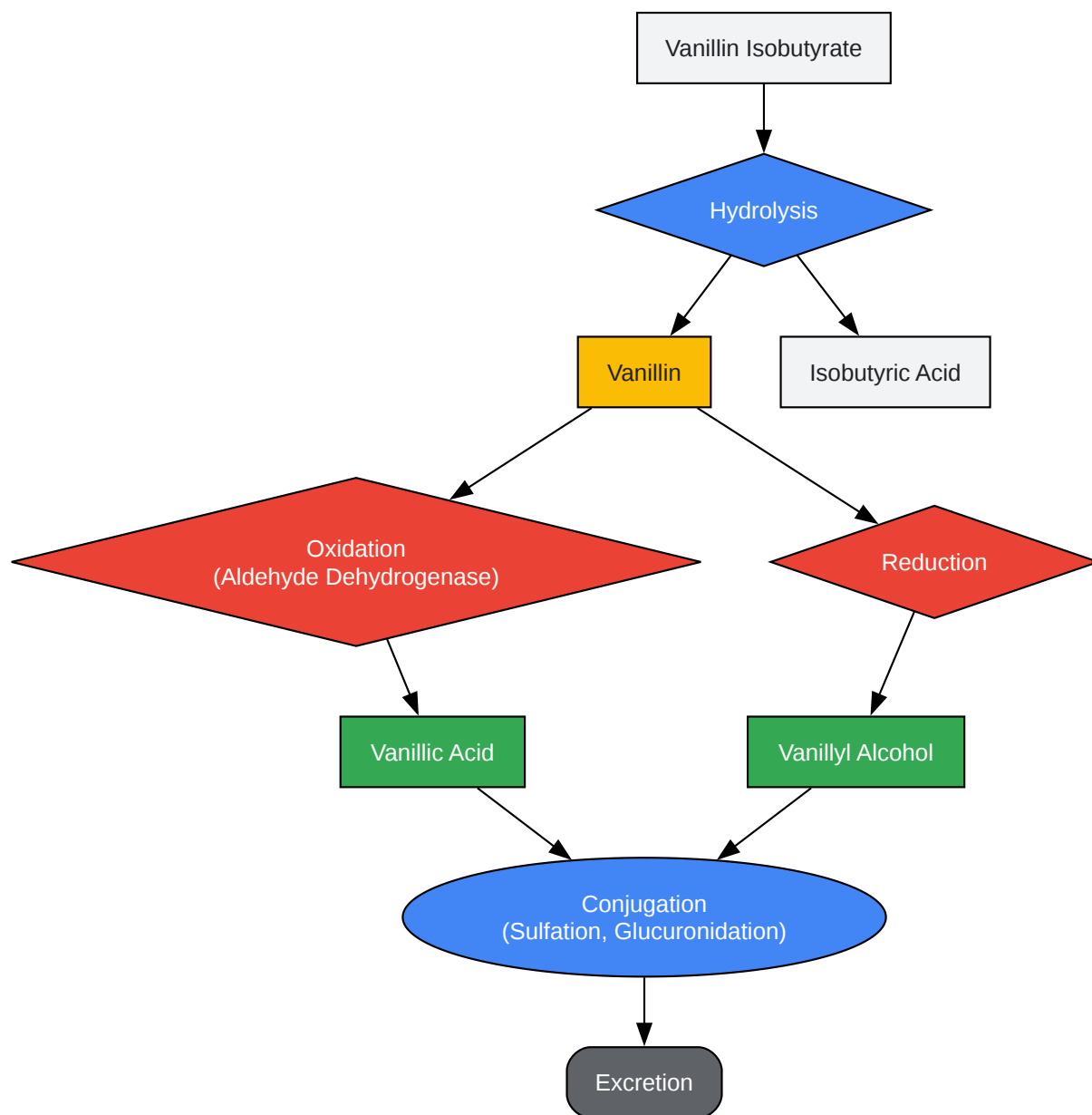
Recent studies on vanillin have also investigated its interaction with cytochrome P450 enzymes, suggesting that its cytotoxicity at high doses may be linked to metabolic activation by CYP3A.[8][9]

Diagrams



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Caption: Synthesis of **Vanillin Isobutyrate**.



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Caption: Postulated Metabolic Pathway.

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